Lutetium Sulfate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Lutetium sulfate*
CAS No.:	*14986-89-1*
Cat. No.:	*B1593942*

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This technical guide provides an in-depth overview of **lutetium sulfate**, including its chemical identifiers, physical and chemical properties, safety data, and general experimental procedures. This document is intended for researchers, scientists, and drug development professionals working with this rare earth compound.

Chemical Identification

Lutetium sulfate is a compound of lutetium, a rare earth element, and the sulfate anion. It can exist in anhydrous and hydrated forms, each with a distinct CAS (Chemical Abstracts Service) number.

Form	CAS Number	Molecular Formula
Lutetium(III) Sulfate (Anhydrous)	14986-89-1[1][2][3][4]	$Lu_2(SO_4)_3$
Lutetium Sulfate Hydrate	13473-77-3[5][6]	$Lu_2(SO_4)_3 \cdot xH_2O$
Lutetium(III) Sulfate Octahydrate	13473-77-3[5][7]	$Lu_2(SO_4)_3 \cdot 8H_2O$

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Physicochemical Properties

Lutetium sulfate is a white, crystalline solid.[1] The hydrated forms are moderately soluble in water.[2][7] Below is a summary of its key physical and chemical properties.

Property	Value
Molecular Weight	638.12 g/mol (anhydrous)[1][3]
782.24 g/mol (octahydrate)[5]	
Appearance	White crystalline hygroscopic solid[1]
Solubility	Mixes with water (octahydrate; 42.27 g/100 g H_2O at 20°C). Becomes less soluble with increasing temperature.[1]
Stability	The product is considered stable under normal conditions.[1] Hazardous polymerization will not occur.[1]
Incompatibilities	Incompatible with peroxides, borohydrides, cyanoborohydrides, and chlorine trifluoride.[1]
Decomposition	Decomposition may produce toxic fumes of sulfur oxides (SOx) and metal oxides.[1]

Safety and Hazard Information

Lutetium sulfate is considered a hazardous substance.[1] It is irritating to the eyes, respiratory system, and skin.[1][4] The primary hazards are associated with inhalation, ingestion, and direct contact.

Hazard Identification

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Hazard Classification (GHS)	Hazard Statement
Skin Irritation (Category 2)	H315: Causes skin irritation[4]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation[4]
Specific target organ toxicity - single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[4]

Toxicological Summary

There is no significant acute toxicological data identified in the literature for **lutetium sulfate**.[1] However, general information on lanthanides and sulfates provides insight into its potential toxicity:

- Ingestion: Accidental ingestion may be damaging to the health of the individual.[1] Sulfates are not well absorbed orally but can cause diarrhea.[1]
- Lanthanide Poisoning: In general, lanthanide poisoning can lead to symptoms such as immediate defecation, writhing, incoordination, labored breathing, and inactivity.[1] In severe cases, respiratory and heart failure may occur.[1]
- Inhalation: Dust may irritate the respiratory system.[4][6] Long-term exposure to high dust concentrations may cause changes in lung function (pneumoconiosis).[1]
- Skin and Eye Contact: The material can cause skin inflammation and eye irritation and damage in some individuals.[1]

Experimental Protocols

General Synthesis of **Lutetium Sulfate** from Lutetium Oxide

A common method for preparing rare earth sulfates is by the reaction of the corresponding rare earth oxide with sulfuric acid. The following is a general procedure that can be adapted for the synthesis of **lutetium sulfate**.

Materials:

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- Lutetium(III) oxide (Lu_2O_3)
- Concentrated sulfuric acid (H_2SO_4)
- Deionized water

Procedure:

- A stoichiometric amount of lutetium(III) oxide is carefully and slowly added to a stirred solution of hot, concentrated sulfuric acid. This should be performed in a fume hood with appropriate personal protective equipment.
- The mixture is heated and stirred until the lutetium oxide is completely dissolved, forming a solution of **lutetium sulfate**.
- The solution is then carefully cooled to allow for the crystallization of **lutetium sulfate** hydrate. The solubility of **lutetium sulfate** decreases with increasing temperature, so controlled cooling is crucial.[1]
- The resulting crystals are collected by filtration.
- The crystals are washed with cold deionized water to remove excess sulfuric acid and other soluble impurities.
- The purified **lutetium sulfate** hydrate is then dried in a desiccator or at a low temperature to prevent dehydration.

Handling and Storage

Proper handling and storage procedures are essential to ensure safety in the laboratory.

Handling:

- Avoid all personal contact, including inhalation of dust.[1]
- Use in a well-ventilated area.[1]
- Wear appropriate personal protective equipment (see section 5).

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- Do not eat, drink, or smoke when handling the product.[1]
- Wash hands thoroughly with soap and water after handling.[1]
- Keep containers securely sealed when not in use.[1]

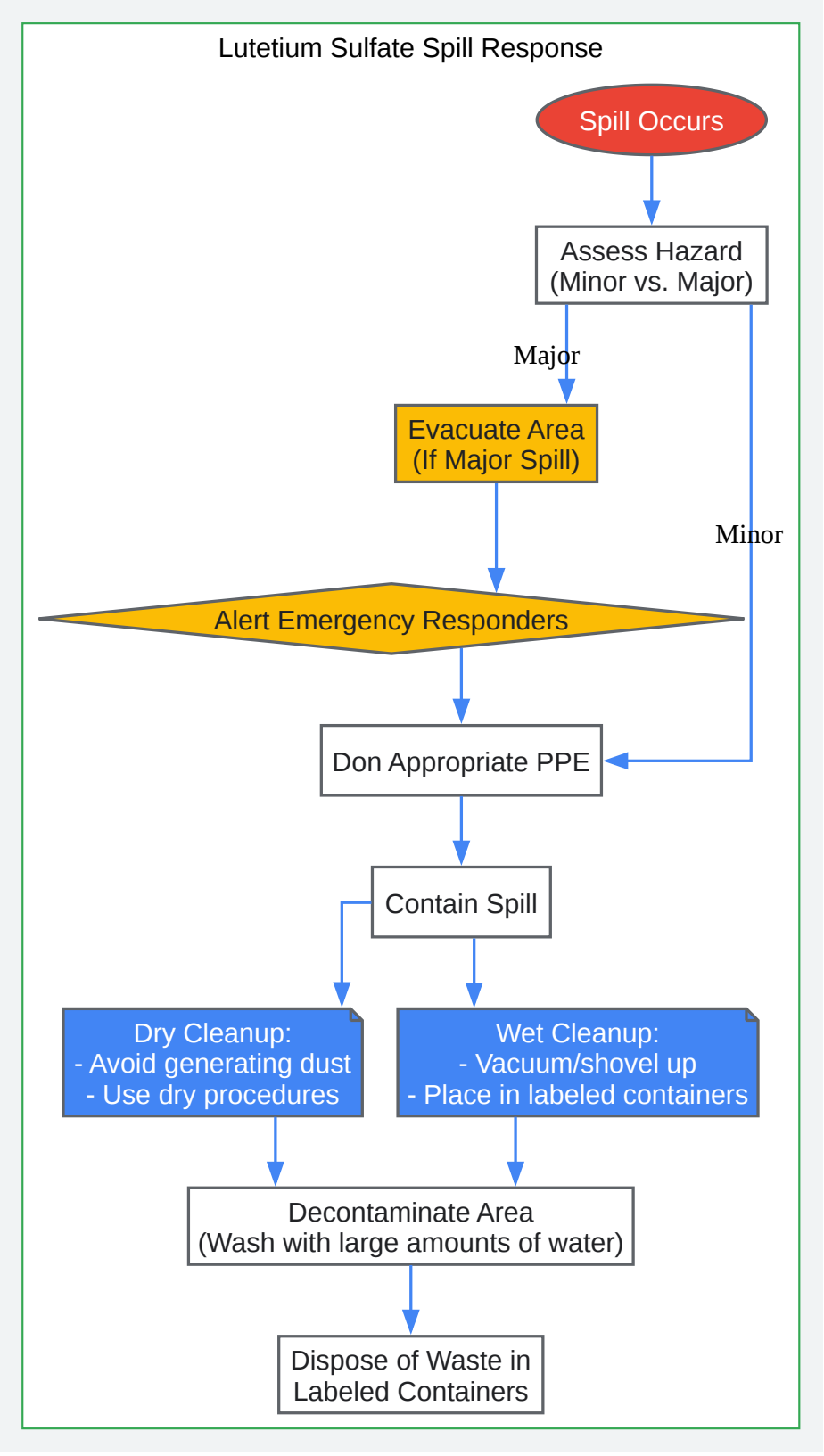
Storage:

- Store in original containers.[1]
- Keep containers securely sealed.[1]
- Store in a cool, dry, well-ventilated area.[1][4]
- Store away from incompatible materials and foodstuff containers.[1]
- Protect containers against physical damage and check regularly for leaks.[1]

Safety Workflows and Diagrams

The following diagrams illustrate key safety and handling workflows for **lutetium sulfate**.

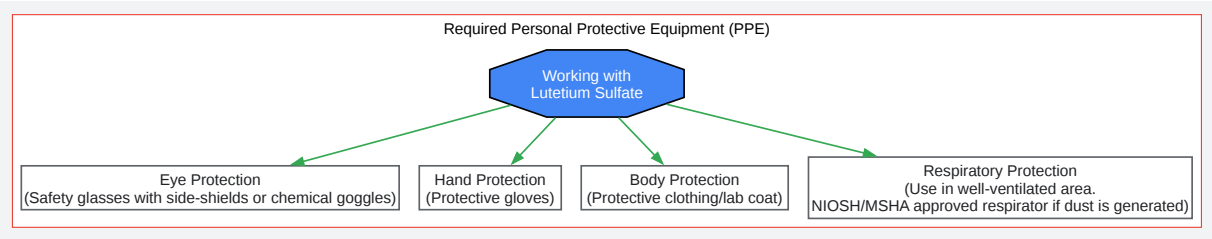
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Spill Response Workflow for **Lutetium Sulfate**.

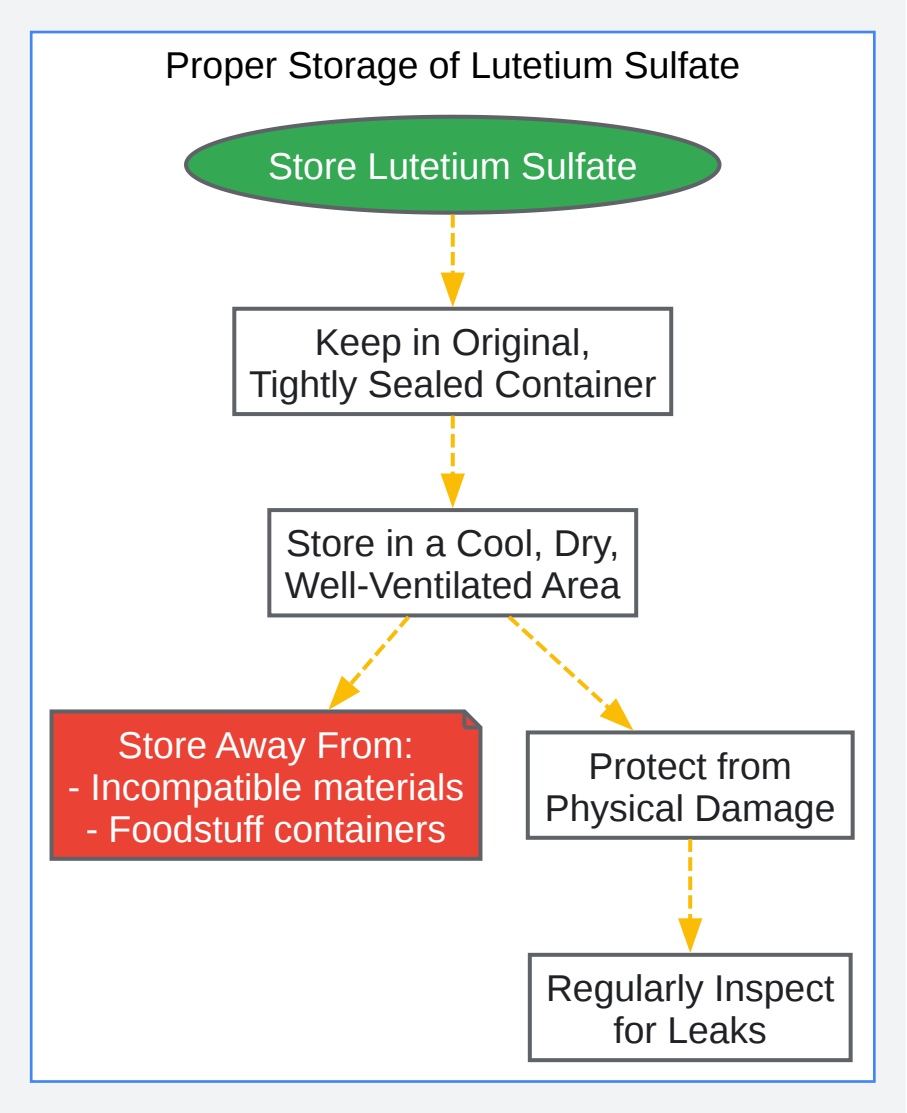
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Required Personal Protective Equipment (PPE).

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Proper Storage Guidelines for **Lutetium Sulfate**.

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References

- 1. CN113373326A - Method for preparing pure rare earth sulfate solution - Google Patents [patents.google.com]

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- 2. Extraction of Rare Earth Elements - 911Metallurgist [911metallurgist.com]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. scbt.com [scbt.com]
- 7. mdpi.com [mdpi.com]
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